N-Hexanoylsphingosylphosphorylcholine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*N-Hexanoylsphingosylphosphorylcholine*
Cat. No.:	*B15547558*

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For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **N-Hexanoylsphingosylphosphorylcholine**, including its chemical properties, metabolic context, and potential experimental applications.

Core Data Summary

Property	Value	Source
CAS Number	182493-45-4	
Molecular Weight	562.8 g/mol	
Molecular Formula	C29H59N2O6P	
Synonyms	N-hexanoyl-D-erythro-sphingosylphosphorylcholine, C6-sphingomyelin	

Introduction

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N-Hexanoylsphingosylphosphorylcholine, also known as C6-sphingomyelin, is a short-chain sphingolipid. Sphingolipids are a class of lipids containing a backbone of sphingoid bases, a set of aliphatic amino alcohols that includes sphingosine. As a precursor in the synthesis of various sphingolipids, ceramide plays a crucial role in cellular processes. **N-Hexanoylsphingosylphosphorylcholine** is structurally analogous to endogenous sphingomyelin but possesses a shorter N-acyl chain (hexanoyl group), which confers distinct physical and metabolic properties. These short-chain sphingolipids are valuable tools in research as they can more readily penetrate cell membranes.

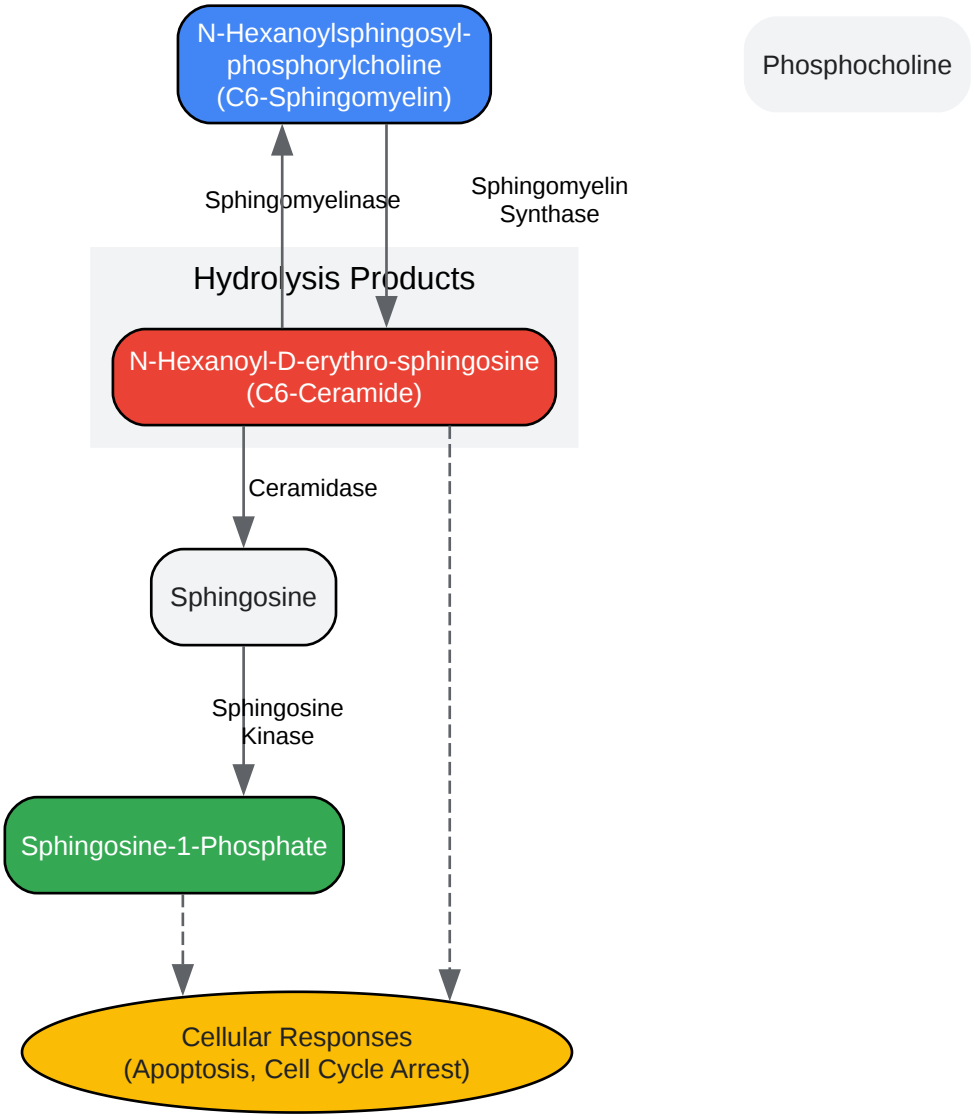
Biochemical Context and Signaling

N-Hexanoylsphingosylphosphorylcholine is a synthetic sphingomyelin and is expected to be metabolized and integrated into cellular signaling pathways that involve natural sphingomyelins. The central hub of these pathways is the conversion of sphingomyelin to ceramide, a key second messenger.

Sphingomyelin-Ceramide Signaling Pathway

The enzymatic hydrolysis of sphingomyelin by sphingomyelinases yields ceramide and phosphocholine. Ceramide can then act as a signaling molecule, influencing a multitude of cellular processes including cell cycle arrest, differentiation, and apoptosis. Conversely, ceramide can be metabolized back to sphingomyelin or other sphingolipids. The introduction of **N-Hexanoylsphingosylphosphorylcholine** to a cellular system can serve as a substrate for sphingomyelinases, leading to the generation of N-hexanoyl-D-erythro-sphingosine (C6-ceramide).

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Caption: The Sphingomyelin-Ceramide Signaling Pathway.

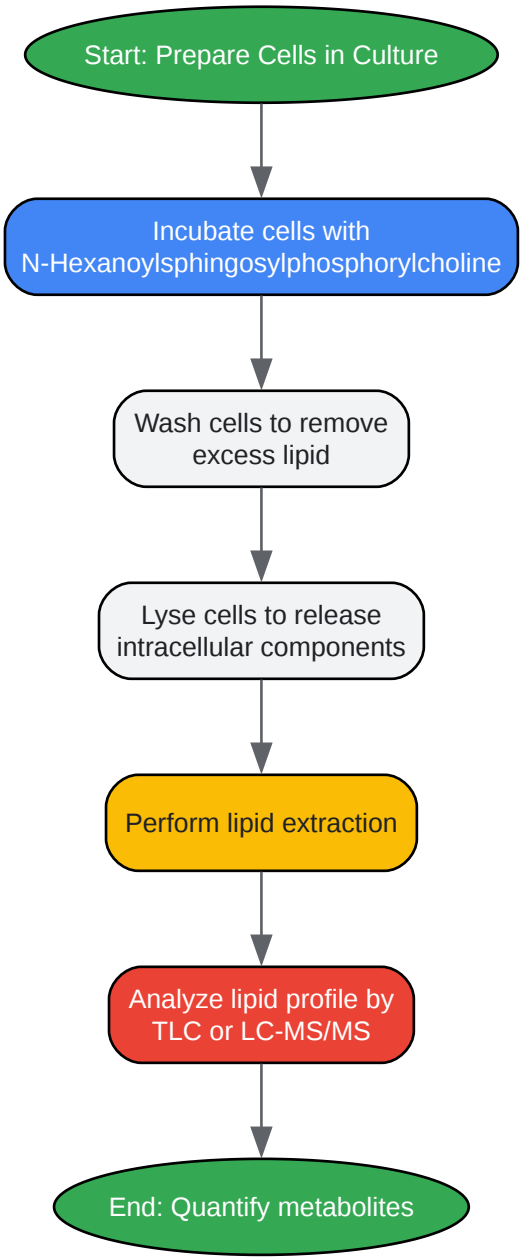
Potential Experimental Protocols

Given the limited direct literature on **N-Hexanoylsphingosylphosphorylcholine**, experimental protocols can be adapted from methodologies developed for other short-chain sphingolipids, such as N-([1-14C]hexanoyl)-D-erythro-sphingolipids.[1]

General Workflow for Studying Cellular Metabolism

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This workflow outlines the steps to investigate the uptake and metabolism of **N-Hexanoylsphingosylphosphorylcholine** in a cell culture model.



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Caption: General experimental workflow for lipid metabolism studies.

Methodological Considerations

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- Lipid Delivery: Due to their amphipathic nature, short-chain sphingolipids can be introduced to cell culture media with a carrier molecule like bovine serum albumin (BSA) to enhance solubility and delivery.

- Detection and Analysis: The metabolism of **N-Hexanoylsphingosylphosphorylcholine** can be traced using radiolabeled or fluorescently tagged analogs. For unlabeled compound, lipid extracts can be analyzed by thin-layer chromatography (TLC) or more definitively by liquid chromatography-mass spectrometry (LC-MS/MS) to identify and quantify the parent compound and its metabolites.

Role in Drug Development

The study of **N-Hexanoylsphingosylphosphorylcholine** and its metabolites is relevant to drug development for several reasons:

- Cancer Therapy: Ceramide and its analogs are known to induce apoptosis and inhibit cell proliferation, making them potential targets for cancer therapeutics. Understanding the metabolism of exogenous short-chain sphingomyelins can inform the design of pro-apoptotic drugs.

- Modulation of Signaling Pathways: As precursors to bioactive lipids, short-chain sphingolipids can be used to manipulate cellular signaling pathways to study disease mechanisms and identify new drug targets.

- Drug Delivery: The unique properties of sphingolipids are being explored for the development of lipid-based drug delivery systems, such as liposomes.

Conclusion

N-Hexanoylsphingosylphosphorylcholine is a valuable research tool for investigating the complex roles of sphingolipids in cellular signaling and metabolism. While direct research on this specific molecule is not extensive, its relationship to the well-studied C6-ceramide and the broader class of sphingomyelins provides a strong foundation for its use in exploring fundamental cellular processes and for applications in drug discovery and development.

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- 1. Use of N-([1-14C]hexanoyl)-D-erythro-sphingolipids to assay sphingolipid metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
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